

# Essential Safety and Logistical Information for Handling Rencofilstat

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## Compound of Interest

Compound Name: *Rencofilstat*

Cat. No.: *B606818*

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **Rencofilstat** (CAS No. 1383420-08-3), a pan-cyclophilin inhibitor.<sup>[1][2][3][4][5]</sup> Adherence to these guidelines is essential to ensure personnel safety and maintain a safe laboratory environment.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Rencofilstat**, particularly in its powdered form.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields to protect against splashes.[3]
Hand Protection	Protective Gloves	Nitrile or butyl rubber gloves are recommended for their chemical resistance. Double gloving is advised when handling the powder.
Body Protection	Impervious Clothing	A lab coat or gown made of a non-absorbent material.[3]
Respiratory Protection	Suitable Respirator	An N95 or higher-rated particulate respirator is necessary when handling the powder outside of a containment system. For higher-risk activities such as spill cleanup or handling large quantities, a Powered Air-Purifying Respirator (PAPR) is recommended.

## Operational Plan: Handling and Reconstitution

Engineering Controls: All work with **Rencofilstat** powder must be conducted in a certified chemical fume hood or a biological safety cabinet (BSC) to minimize inhalation exposure. An accessible safety shower and eye wash station must be in close proximity to the handling area.  
[3]

## Experimental Protocol: Reconstitution of Rencofilstat Powder

This protocol outlines the procedure for preparing a stock solution of **Rencofilstat**.

#### Materials:

- **Rencofilstat** powder
- Dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom centrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer

#### Procedure:

- Preparation: Don all required personal protective equipment as specified in the table above. Ensure the chemical fume hood or BSC is functioning correctly.
- Weighing: Carefully weigh the desired amount of **Rencofilstat** powder in a sterile, conical-bottom centrifuge tube within the containment of the fume hood/BSC.
- Solvent Addition: Add the appropriate volume of DMSO to achieve the desired stock concentration. **Rencofilstat** has been shown to be soluble in DMSO.
- Dissolution: Cap the tube securely and vortex the solution until the **Rencofilstat** powder is completely dissolved. Gentle warming may be applied if necessary, but monitor for any signs of degradation.
- Storage: Store the **Rencofilstat** stock solution at -20°C for short-term storage or -80°C for long-term storage to maintain stability.[6]

## Disposal Plan

The disposal of **Rencofilstat** and any contaminated materials must be handled with care to prevent environmental contamination, as it is very toxic to aquatic life with long-lasting effects.  
[3]

Waste Stream	Disposal Procedure
Solid Waste	All disposable materials that have come into contact with Rencofilstat (e.g., gloves, pipette tips, empty vials) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Unused or waste solutions of Rencofilstat should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Contaminated Sharps	Needles, syringes, or any other sharps contaminated with Rencofilstat must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.

All hazardous waste must be disposed of through a licensed professional waste disposal service in accordance with all applicable federal, state, and local regulations.

## Emergency Procedures

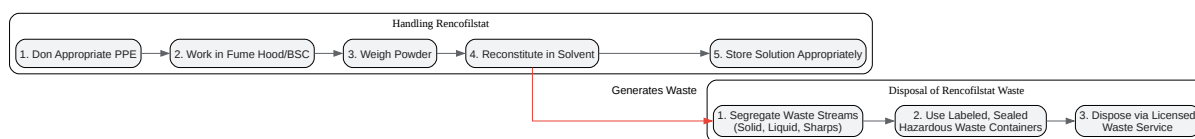
### Spill:

- Evacuate the immediate area.
- Wearing appropriate PPE (including respiratory protection), cover the spill with an absorbent material.
- Decontaminate the area using a 10% bleach solution, followed by a 70% ethanol or isopropanol wash.
- Collect all cleanup materials in a sealed, labeled hazardous waste container.

### Exposure:

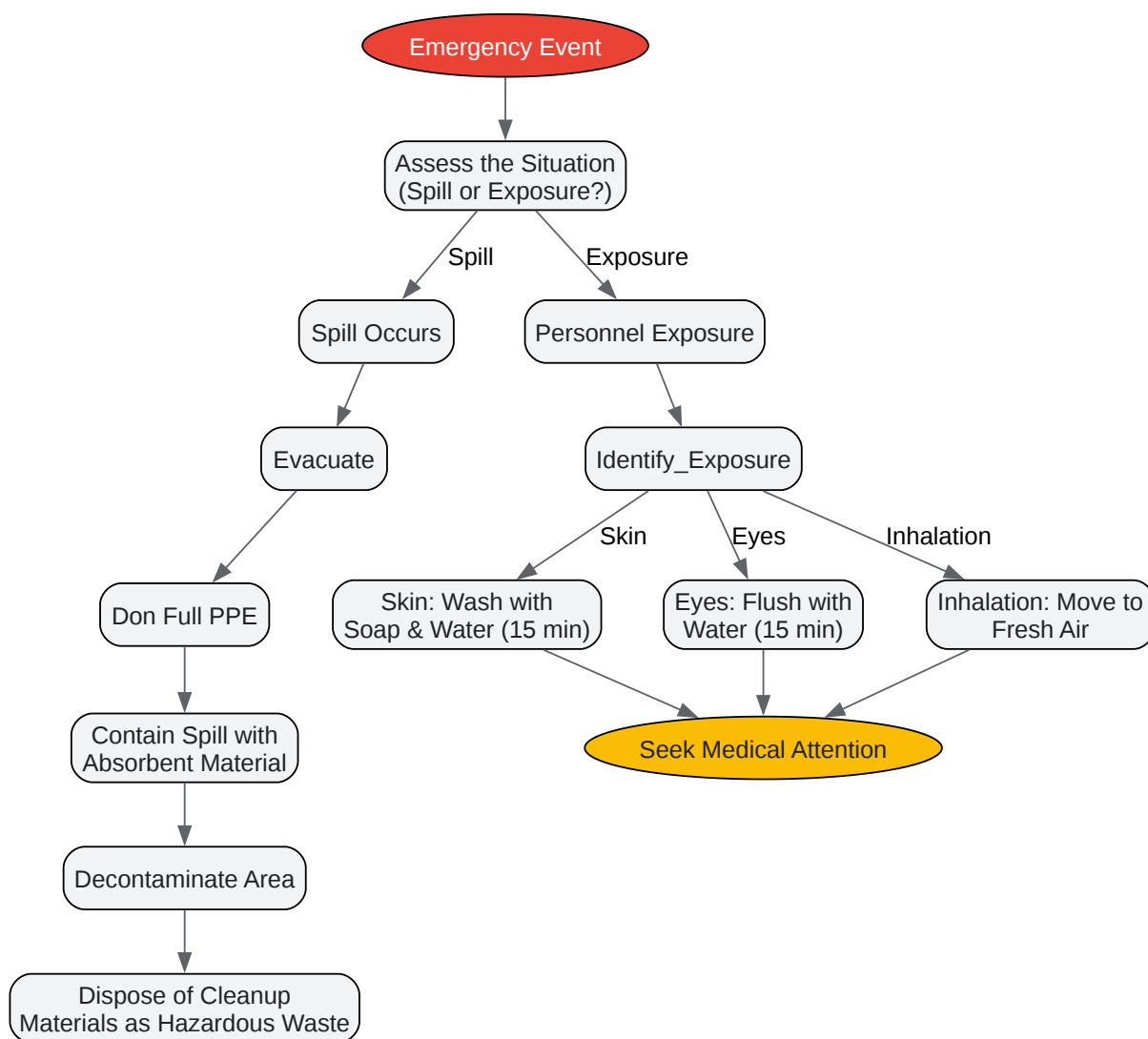
- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[3]
- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3]

## Visual Guides



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Caption: Workflow for the safe handling and disposal of **Rencofilstat**.



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Caption: Emergency response flowchart for **Rencofilstat** incidents.

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